

Common pitfalls in handling DL-Isocitric acid trisodium salt hydrate.

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Compound of Interest

Compound Name: DL-Isocitric acid trisodium salt

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Technical Support Center: DL-Isocitric Acid Trisodium Salt Hydrate

Welcome to the technical support center for **DL-Isocitric acid trisodium salt** hydrate. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during the handling and use of this reagent. Here you will find troubleshooting guides and frequently asked questions to ensure the integrity and success of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **DL-Isocitric acid trisodium salt** hydrate and what are its common applications?

DL-Isocitric acid trisodium salt hydrate is a salt of isocitric acid, a key intermediate in the citric acid (TCA) cycle.[1][2] It is a racemic mixture of D-threo-isocitric acid and L-threo-isocitric acid.[3] In the laboratory, it is primarily used as a substrate for enzymes such as isocitrate dehydrogenase, which catalyzes its oxidative decarboxylation to alpha-ketoglutarate, and isocitrate lyase.[2][3] Its applications include studying enzyme kinetics, mitochondrial function, and as a standard in determining the composition of isocitrates in products like fruit juices.[1][2]

Q2: What are the recommended storage and handling conditions for **DL-Isocitric acid trisodium salt** hydrate?



Proper storage and handling are crucial to maintain the stability and purity of **DL-Isocitric acid trisodium salt** hydrate.

- Storage: The solid compound should be stored in a tightly closed container in a dry place, protected from moisture and direct sunlight.[4] For long-term stability, storage at -20°C is recommended, which can preserve it for at least four years.[3] Some suppliers recommend storage at 4°C for shorter durations.[1]
- Handling: Avoid contact with skin and eyes and do not breathe the dust.[4] Use personal
 protective equipment such as gloves and eye shields.[5] It is important to minimize dust
 generation and accumulation.[6] After handling, wash hands thoroughly.[4]

Q3: How should I prepare solutions of DL-Isocitric acid trisodium salt hydrate?

DL-Isocitric acid trisodium salt hydrate is soluble in water.[1] For stock solutions, dissolve the solid in high-purity water. It has been reported to be soluble in water at concentrations of at least 100 mg/mL.[1] For specific buffers, such as PBS (pH 7.2), a solubility of at least 5 mg/mL has been noted.[3] To prevent degradation from repeated freeze-thaw cycles, it is advisable to aliquot stock solutions and store them at -20°C or -80°C.[1] Stored at -20°C, the solution is stable for about a month, while at -80°C, it can be stored for up to six months.[1]

Troubleshooting Guide

Q1: I am observing inconsistent results in my enzyme kinetic assays. What could be the cause?

Inconsistent results in enzymatic assays using **DL-Isocitric acid trisodium salt** hydrate can stem from several factors related to the substrate's integrity and the experimental setup.

- Substrate Degradation: The compound is sensitive to moisture.[4] Improper storage can lead to hydration changes and degradation, affecting the effective concentration in your assays. Ensure the compound has been stored in a desiccated environment.
- Solution Instability: If you are using a stock solution that has been stored for an extended period or subjected to multiple freeze-thaw cycles, the isocitrate may have degraded.
 Prepare fresh solutions for critical experiments.[1]



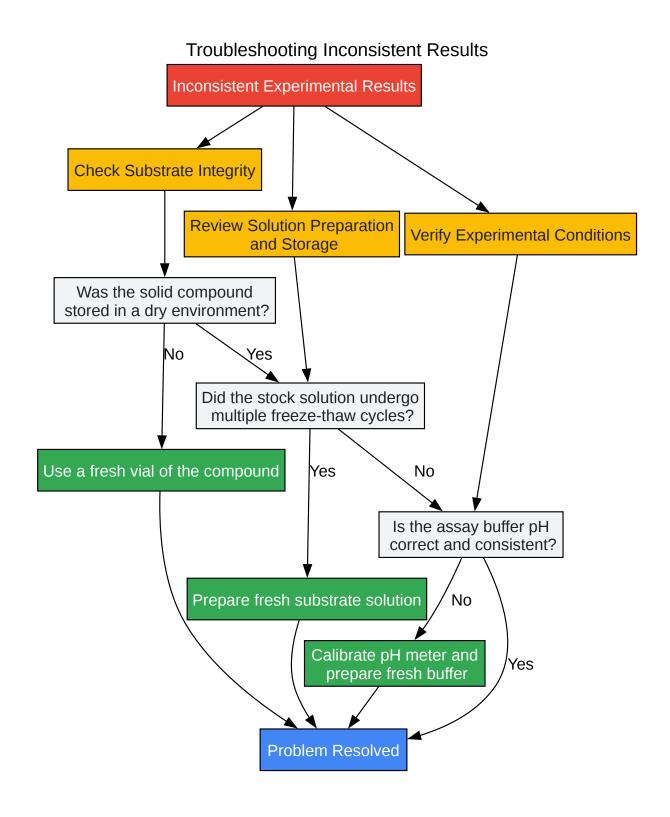
Troubleshooting & Optimization

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• pH of the Solution: The stability of isocitric acid can be pH-dependent. Ensure the pH of your assay buffer is appropriate and consistent across experiments.

Below is a workflow to troubleshoot inconsistent experimental results:





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Troubleshooting workflow for inconsistent experimental results.



Q2: My **DL-Isocitric acid trisodium salt** hydrate solution appears cloudy or has precipitated. What should I do?

Cloudiness or precipitation can occur due to solubility issues or contamination.

- Solubility Limits: While soluble in water, high concentrations in certain buffers or at low temperatures may lead to precipitation. Try warming the solution gently or sonicating to aid dissolution.[1]
- Contamination: Microbial growth can cause cloudiness in unsterilized solutions. For long-term storage or use in cell-based assays, it is recommended to filter-sterilize the solution using a 0.22 µm filter.[1]

Quantitative Data Summary

Parameter	Value	Reference
Purity	≥93% to ≥95%	[3][5][7]
Molecular Formula	C ₆ H ₅ Na ₃ O ₇ · xH ₂ O	[5]
Molecular Weight	258.07 g/mol (anhydrous basis)	[5]
Solubility in Water	≥ 100 mg/mL	[1]
Solubility in PBS (pH 7.2)	5 mg/mL	[3]
Storage (Solid)	-20°C (long-term), 4°C (short-term)	[1][3]
Stock Solution Storage	-80°C (6 months), -20°C (1 month)	[1]

Experimental Protocols

Isocitrate Dehydrogenase (IDH) Activity Assay

This protocol provides a general method for measuring the activity of NADP+-dependent isocitrate dehydrogenase.



Materials:

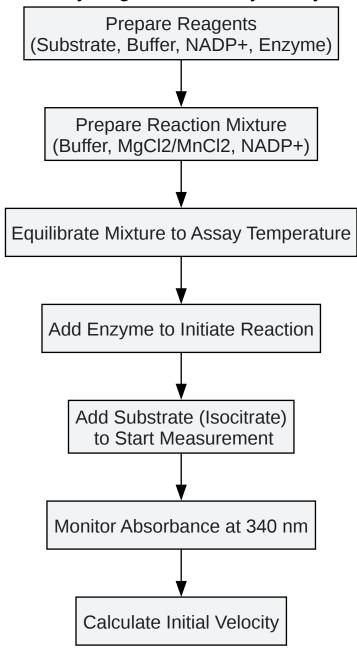
- · DL-Isocitric acid trisodium salt hydrate
- NADP+ (Nicotinamide adenine dinucleotide phosphate)
- Tris-HCl buffer (e.g., 100 mM, pH 8.0)
- MgCl₂ or MnCl₂
- Isocitrate dehydrogenase enzyme preparation (e.g., purified enzyme or cell lysate)
- UV-Vis spectrophotometer

Procedure:

- Prepare a stock solution of DL-Isocitric acid trisodium salt hydrate (e.g., 100 mM in sterile water).
- Prepare a reaction mixture containing Tris-HCl buffer, MgCl₂ or MnCl₂ (as required by the specific IDH isoform), and NADP⁺.
- Equilibrate the reaction mixture to the desired assay temperature (e.g., 25°C or 37°C) in a cuvette.
- Initiate the reaction by adding the isocitrate dehydrogenase enzyme preparation to the cuvette.
- Start the measurement by adding a specific volume of the DL-Isocitric acid trisodium salt
 hydrate stock solution to the cuvette to achieve the desired final concentration.
- Monitor the increase in absorbance at 340 nm over time. This corresponds to the reduction of NADP+ to NADPH.
- Calculate the initial reaction velocity from the linear portion of the absorbance versus time plot using the molar extinction coefficient of NADPH (6220 M⁻¹cm⁻¹).



Isocitrate Dehydrogenase Activity Assay Workflow



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Workflow for an isocitrate dehydrogenase activity assay.

Signaling Pathway

Role of Isocitrate in the Citric Acid (TCA) Cycle



DL-Isocitric acid is a crucial intermediate in the TCA cycle, a central metabolic pathway for cellular energy production.

Isocitrate in the TCA Cycle Citrate Aconitase **Isocitrate** Isocitrate Dehydrogenase Succinyl-CoA Citrate Synthase Succinate **Fumarate** Oxaloacetate



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The central role of isocitrate in the Citric Acid (TCA) Cycle.

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